

# Phase Behavior of Ethyl Lactate with Supercritical CO<sub>2</sub>: A Technical Guide

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## Compound of Interest

Compound Name: Ethyl lactate

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## Introduction

**Ethyl lactate**, a biodegradable and biocompatible solvent derived from renewable resources, is gaining significant attention across the pharmaceutical, food, and fine chemical industries.<sup>[1][2]</sup> Its favorable safety profile, being recognized as Generally Recognized as Safe (GRAS) by the U.S. Food and Drug Administration, further enhances its appeal as a green solvent.<sup>[2][3]</sup> The use of supercritical carbon dioxide (scCO<sub>2</sub>) as a co-solvent with **ethyl lactate** presents a promising avenue for various applications, including chemical reactions, extractions, and antisolvent precipitation processes.<sup>[1][2][4]</sup> Understanding the phase behavior of the binary system of **ethyl lactate** and supercritical CO<sub>2</sub> is crucial for the design and optimization of such processes.<sup>[1][2][4]</sup> This technical guide provides a comprehensive overview of the phase equilibria, experimental methodologies, and thermodynamic modeling of the **ethyl lactate**-CO<sub>2</sub> system.

## Phase Equilibrium Data

The phase behavior of the **ethyl lactate** and supercritical CO<sub>2</sub> binary system is characterized by vapor-liquid equilibrium.<sup>[3]</sup> Several studies have experimentally determined the pressure, temperature, and composition data for this system, which are summarized in the tables below. The data reveals that the miscibility of **ethyl lactate** and CO<sub>2</sub> is influenced by both temperature and pressure.<sup>[5][6]</sup> Generally, at a constant temperature, an increase in pressure leads to a higher solubility of CO<sub>2</sub> in **ethyl lactate**. Conversely, at a constant pressure, an increase in

temperature can lead to varied effects depending on the specific pressure and composition range.

## Solubility of CO<sub>2</sub> in Ethyl Lactate-Rich Liquid Phase

The following table presents data on the solubility of carbon dioxide in the liquid phase, which is rich in **ethyl lactate**.

Temperature (K)	Pressure (MPa)	Mole Fraction of Ethyl Lactate
311	1.0 - 8.1	Data available in cited literature
318	1.0 - 8.1	Data available in cited literature
323	1.0 - 8.1	Data available in cited literature

Data sourced from Bermejo et al. (2013).[\[1\]](#)[\[2\]](#)[\[4\]](#)

## High-Pressure Phase Behavior

The following table summarizes the conditions for the high-pressure phase behavior of the CO<sub>2</sub> and **ethyl lactate** binary mixture. This data is critical for processes operating under supercritical conditions.

Temperature (K)	Pressure (MPa)	Mole Fraction of Ethyl Lactate
313.2	up to 18.48	0.0734 - 0.7939
323.2	Data available in cited literature	Data available in cited literature
333.2	up to 18.48	0.0734 - 0.7939
343.2	Data available in cited literature	Data available in cited literature
353.2	up to 18.48	0.0734 - 0.7939
363.2	Data available in cited literature	Data available in cited literature
373.2	up to 18.48	0.0734 - 0.7939
393.2	up to 18.48	0.0734 - 0.7939

Data compiled from Cho et al. (2011) and the study on Solution Thermodynamics of Alkyl Lactates in High-Pressure CO<sub>2</sub>.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

## Experimental Protocols

The determination of phase equilibrium data for the **ethyl lactate**-CO<sub>2</sub> system has been primarily accomplished using two experimental methodologies: the variable-volume view cell and the synthetic method.

### Variable-Volume View Cell Method

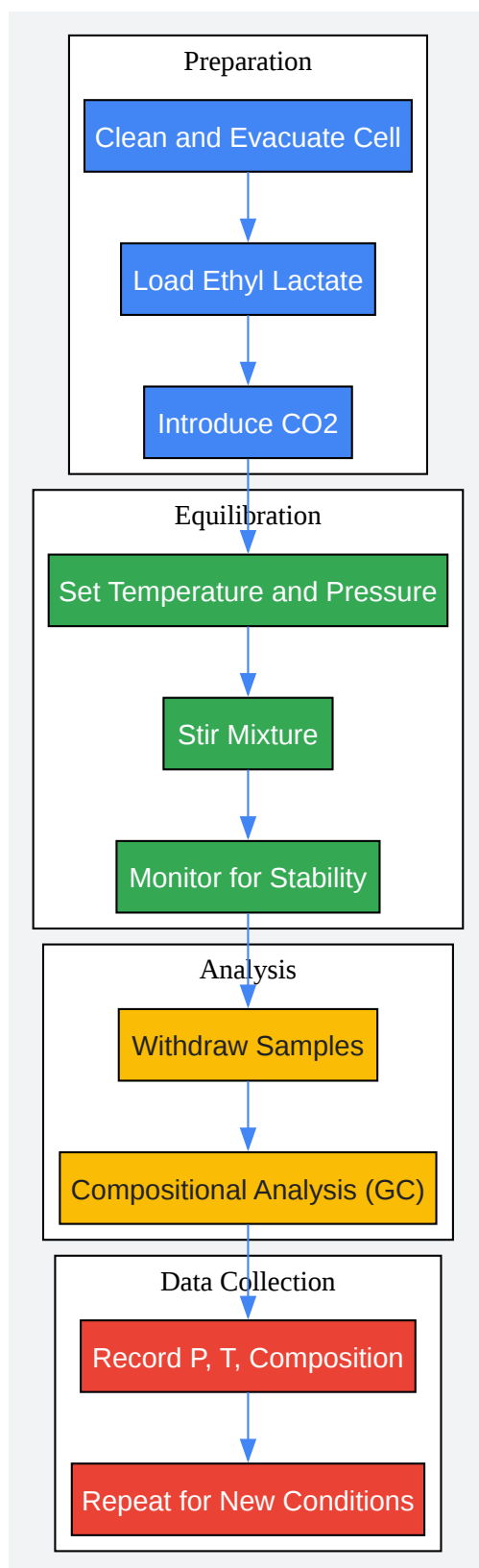
This analytical method involves the use of a high-pressure equilibrium cell equipped with a movable piston and a sight glass.

Protocol:

- Preparation: The equilibrium cell is first cleaned and evacuated.

- **Loading:** A known amount of **ethyl lactate** is loaded into the cell. Carbon dioxide is then introduced into the cell at a desired pressure.
- **Equilibration:** The mixture is continuously stirred at a constant temperature until thermodynamic equilibrium is reached. The system is considered to be at equilibrium when the pressure, temperature, and volume remain constant.
- **Sampling and Analysis:** Once equilibrium is established, samples are carefully withdrawn from the liquid and/or vapor phases. The composition of these samples is then determined using analytical techniques such as gas chromatography.
- **Data Collection:** The experiment is repeated at various pressures and temperatures to generate a comprehensive dataset.

This method was employed by Bermejo et al. (2013) and Cho et al. (2011).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)



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Caption: Experimental workflow for the variable-volume view cell method.

## Synthetic Method

The synthetic method involves preparing a mixture of known overall composition and then observing the phase transitions (bubble or dew points) as the temperature and pressure are varied.

Protocol:

- **Mixture Preparation:** A high-pressure cell of known volume is charged with precise amounts of **ethyl lactate** and CO<sub>2</sub> to achieve a specific overall composition.
- **Phase Observation:** The mixture is heated or cooled and pressurized or depressurized while being continuously stirred. The points at which a phase change (e.g., the appearance of a bubble or a dew drop) occurs are carefully observed through a sight glass.
- **Data Recording:** The temperature and pressure at which the phase transition occurs are recorded.
- **Isothermal or Isobaric Scans:** The process is repeated for different compositions to construct an isotherm or isobar of the phase diagram.

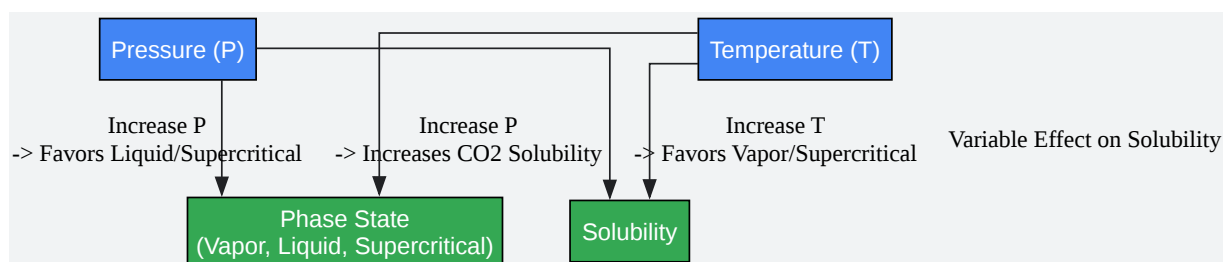
This method was utilized in the study on the solution thermodynamics of alkyl lactates in high-pressure CO<sub>2</sub>.<sup>[5][6]</sup>

## Thermodynamic Modeling

To correlate and predict the phase behavior of the **ethyl lactate**-CO<sub>2</sub> system, various thermodynamic models have been employed. These models are essential for process simulation and design.

The Peng-Robinson Equation of State (PR-EoS) and the Soave-Redlich-Kwong Equation of State (SRK-EoS) are two cubic equations of state that have been successfully used to model the phase equilibria of this binary mixture.<sup>[1][3][5]</sup> These models often incorporate mixing rules and binary interaction parameters to accurately represent the interactions between the **ethyl lactate** and CO<sub>2</sub> molecules.<sup>[5]</sup> For instance, the Wong-Sandler mixing rules combined with the nonrandom two-liquid (NRTL) model have been used with the PR-EoS.<sup>[7]</sup> Another approach involves the use of a group contribution EoS (GC-EoS).<sup>[1][2][3]</sup>

The binary interaction parameters for the PR-EoS have been optimized to be  $k_{ij} = 0.000$  and  $\eta_{ij} = -0.085$  for the **ethyl lactate**-CO<sub>2</sub> system.[5][9][10]



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Caption: Influence of pressure and temperature on phase behavior.

## Conclusion

The phase behavior of **ethyl lactate** with supercritical CO<sub>2</sub> is a critical area of study for the development of green and sustainable chemical processes. The available data indicates a Type-I phase behavior, where the critical mixture boundary connects the critical points of the pure components.[5][6] The experimental methodologies of the variable-volume view cell and the synthetic method have proven effective in generating reliable phase equilibrium data. Furthermore, thermodynamic models such as the Peng-Robinson and Soave-Redlich-Kwong equations of state provide valuable tools for correlating and predicting the behavior of this binary system. Further research to expand the range of experimental data and refine thermodynamic models will continue to be beneficial for the broader application of this environmentally friendly solvent system.

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- To cite this document: BenchChem. [Phase Behavior of Ethyl Lactate with Supercritical CO<sub>2</sub>: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b156580#phase-behavior-of-ethyl-lactate-with-supercritical-co2>]

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